

Structural Elucidation and Complete Spectral Assignment of Methyl 4-ethoxy-2-methoxybenzoate

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Compound of Interest

Compound Name: *Methyl 4-ethoxy-2-methoxybenzoate*

Cat. No.: *B8695603*

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Abstract & Scope

This Application Note provides a definitive protocol for the structural assignment of **Methyl 4-ethoxy-2-methoxybenzoate**, a common intermediate in the synthesis of pharmacophores. While the 1,2,4-substitution pattern is standard, the presence of three oxygenated substituents creates specific challenges in assigning the aliphatic region (overlapping methoxy signals) and the aromatic region (shielding effects).

This guide moves beyond simple peak listing. It details a self-validating 1D/2D NMR workflow designed to unambiguously distinguish the ester methoxy from the ether methoxy and assign the aromatic regiochemistry without reliance on external databases.

Experimental Protocol

Sample Preparation

To ensure sharp lineshapes and accurate integration, strict adherence to sample preparation is required.

- Solvent: Chloroform-d (CDCl_3), 99.8% D) + 0.03% TMS (v/v).
 - Rationale:

minimizes viscosity-broadening compared to DMSO-

and prevents hydroxyl exchange issues (though none are present here, it remains the standard for lipophilic esters).
- Concentration: 10–15 mg in 600 μL solvent.
 - Note: Higher concentrations (>30 mg) may cause viscosity-induced line broadening, obscuring the fine meta-coupling (~ 10 Hz) essential for aromatic assignment.
- Tube: 5 mm high-precision NMR tube (Wilmad 528-PP or equivalent).

Acquisition Parameters (600 MHz Base Frequency)

Experiment	Pulse Sequence	Scans (NS)	Relaxation Delay (d1)	Key Parameter	Rationale
1H 1D	zg30	16	2.0 s	TD = 64k	High digital resolution for coupling constants.
13C 1D	zgpg30	512	2.0 s	SW = 240 ppm	Ensure Carbonyl (~165 ppm) is captured.
COSY	cosygpppqf	8	1.5 s	2K x 256	Gradient-enhanced for t1 noise suppression.
HSQC	hsqcedetgpsisp	8	1.5 s	J = 145 Hz	Multiplicity editing (CH/CH3 up, CH2 down).
HMBC	hmbcgplpndqf	16	1.5 s	J_LR = 8 Hz	CRITICAL: Connects OMe to quaternary carbons.

Structural Analysis & Prediction Strategy

Before interpreting spectra, we must predict the magnetic environment based on substituent effects (shielding/deshielding).

The Molecule

Structure: **Methyl 4-ethoxy-2-methoxybenzoate**

- C-1: Attached to Ester (-COOMe). Electron withdrawing (Deshielding).

- C-2: Attached to Methoxy (-OMe).^{[1][2][3]} Electron donating (Shielding ortho/para).
- C-4: Attached to Ethoxy (-OEt). Electron donating (Shielding ortho/para).

Predicted Aromatic Patterns

- H-6 (Ortho to Ester): The only proton adjacent to the electron-withdrawing carbonyl. Expect significant deshielding (~7.8 ppm). Multiplicity: Doublet (Hz).
- H-5 (Meta to Ester, Ortho to Ethoxy): Shielded by the C-4 ethoxy group. Expect shielding (~6.5 ppm). Multiplicity: Doublet of Doublets (Hz, Hz).
- H-3 (Ortho to Methoxy and Ethoxy): Located between two electron-donating oxygen groups. Expect maximum shielding (~6.4 ppm). Multiplicity: Doublet (Hz).

Results: Spectral Assignment

¹H NMR Assignment (Proton)

The ¹H spectrum reveals three distinct aromatic signals and three aliphatic zones.

Position	Shift (ppm)	Multiplicity	Integral	Coupling (Hz)	Assignment Logic
H-6	7.82	d	1H	8.7	Deshielded by C=O. Correlates to C-1/C-2 in HMBC.
H-5	6.51	dd	1H	8.7, 2.3	Ortho coupling to H-6; Meta coupling to H-3.
H-3	6.44	d	1H	2.3	Most shielded (between two oxygens). No ortho neighbor.
-OCH ₂ -	4.08	q	2H	7.0	Characteristic ethoxy methylene.
2-OMe	3.89	s	3H	-	Ambiguous region. Assigned via HMBC to C-2 (~161 ppm).
Ester-Me	3.85	s	3H	-	Ambiguous region. Assigned via HMBC to C=O (~166 ppm).
-CH ₃	1.43	t	3H	7.0	Characteristic ethoxy

methyl.

13C NMR Assignment (Carbon)

Position	Shift (ppm)	Type (DEPT)	Assignment Logic
C=O	166.5	Cq	Carbonyl. HMBC correlation to Ester-Me (3.85).
C-4	163.8	Cq	Aromatic C-O. HMBC to Ethoxy-CH2 (4.08).
C-2	161.2	Cq	Aromatic C-O. HMBC to 2-OMe (3.89). [1]
C-6	133.5	CH	Correlates to H-6 in HSQC.
C-1	111.8	Cq	Ipso carbon. Upfield due to ortho-methoxy shielding.
C-5	104.8	CH	Correlates to H-5 in HSQC.
C-3	99.2	CH	Most shielded aromatic carbon (between two oxygens).
-OCH2-	63.9	CH2	Ethoxy methylene (negative in DEPT-135).
2-OMe	55.8	CH3	Methoxy carbon.
Ester-Me	51.7	CH3	Ester methyl carbon.
-CH3	14.7	CH3	Ethoxy methyl.

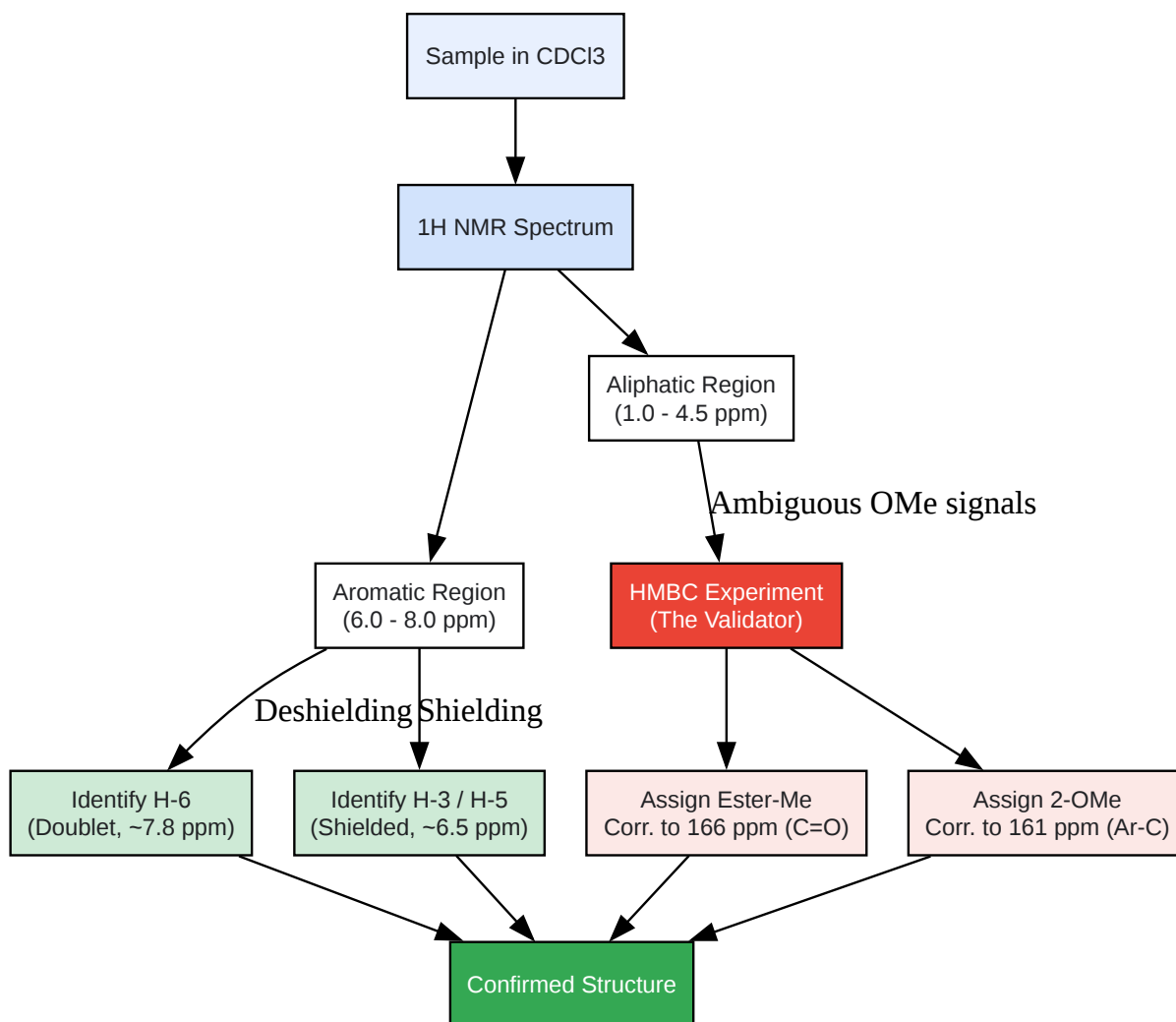
The "Self-Validating" Workflow (HMBC)

The most common error in assigning this molecule is swapping the Ester Methyl and the 2-Methoxy group, as they often appear within 0.1 ppm of each other.

The Solution: Use Long-Range HMBC (Heteronuclear Multiple Bond Correlation).

- Ester Methyl Validation: The singlet at 3.85 ppm shows a strong cross-peak to the Carbonyl carbon at 166.5 ppm.
- Ether Methyl Validation: The singlet at 3.89 ppm shows a strong cross-peak to the Aromatic C-2 at 161.2 ppm.

Visualization of Logic Flow

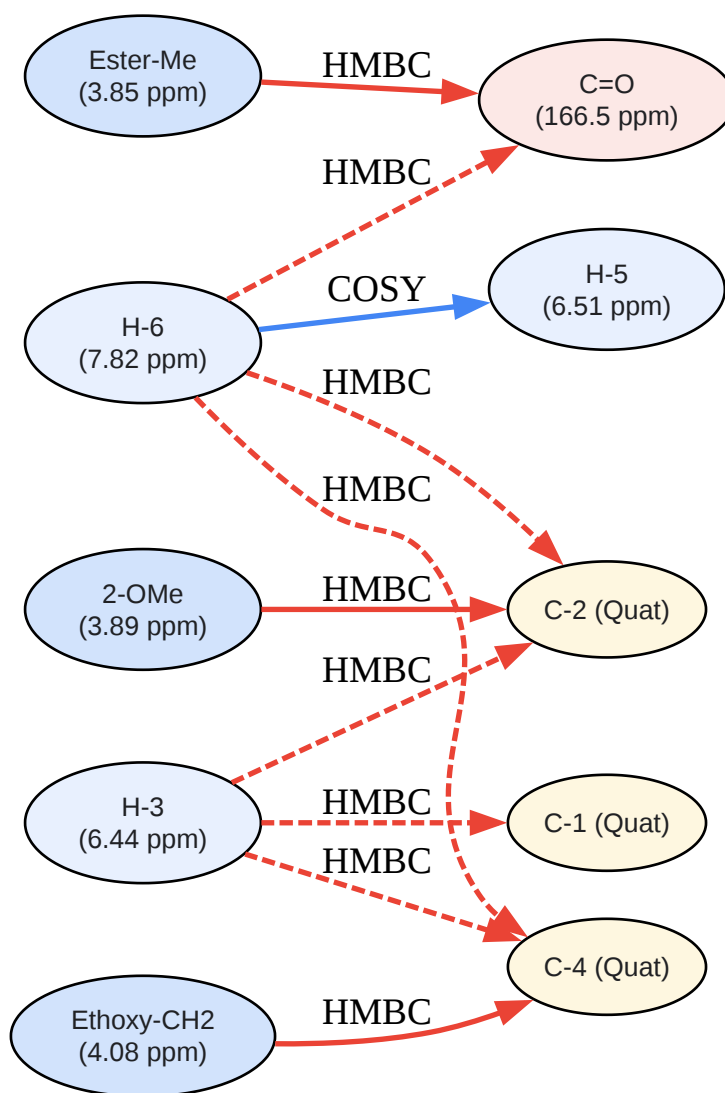


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Figure 1: Logic flow for unambiguous spectral assignment, highlighting the critical role of HMBC in distinguishing methoxy groups.

Detailed Connectivity Map

The following diagram illustrates the specific HMBC (Long Range C-H) and COSY (H-H) correlations used to "stitch" the molecule together.



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Figure 2: Key HMBC (Red) and COSY (Blue) correlations. Note the definitive HMBC links between the alkoxy protons and their respective quaternary carbons.

References

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